

proper storage conditions for AMTB hydrochloride powder and solutions

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Compound of Interest

Compound Name: *AMTB hydrochloride*

Cat. No.: *B1667263*

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AMTB Hydrochloride Technical Support Center

This technical support center provides essential information for researchers, scientists, and drug development professionals on the proper storage, handling, and use of **AMTB hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is **AMTB hydrochloride**?

AMTB hydrochloride is a chemical compound primarily known as a selective blocker of the Transient Receptor Potential Melastatin 8 (TRPM8) channel.^{[1][2][3]} It inhibits the activation of the TRPM8 channel induced by agents like icilin, with a reported pIC50 value of 6.23.^{[1][4]} Additionally, studies have identified it as a non-selective inhibitor of voltage-gated sodium channels (NaV).^{[1][5]} Due to its activity on these ion channels, it is frequently used in research related to overactive bladder and painful bladder syndrome.^{[1][4]}

Q2: How should I store the solid **AMTB hydrochloride** powder?

Storage recommendations for the lyophilized powder can vary slightly between suppliers. It is crucial to consult the Certificate of Analysis (CoA) or Safety Data Sheet (SDS) provided with your specific product. However, general guidelines are summarized below.

Q3: What is the best way to prepare and store **AMTB hydrochloride** solutions?

Stock solutions should be prepared using appropriate solvents like DMSO or water, where it is reported to be soluble up to 100 mM.[2] For long-term storage, it is highly recommended to aliquot the stock solution into single-use volumes to prevent degradation from repeated freeze-thaw cycles.[6] Always equilibrate solutions to room temperature and ensure any precipitate is redissolved before use.[2] For in vivo experiments, it is best practice to prepare fresh working solutions on the day of use.[1]

Q4: What should I do if my **AMTB hydrochloride** solution has precipitated?

Precipitation can occur, especially when storing solutions at low temperatures or when diluting a concentrated stock into an aqueous buffer. If you observe precipitation:

- Gently warm the solution (e.g., in a 37°C water bath).[6]
- Use sonication to aid in redissolving the compound.[1][5][6]
- Always ensure the compound is fully dissolved before adding it to your experimental system.

Storage Conditions Summary

The following tables summarize the recommended storage conditions for **AMTB hydrochloride** powder and its prepared solutions based on data from various suppliers.

Table 1: Storage of Solid **AMTB Hydrochloride** Powder

Condition	Temperature	Duration	Notes
General Long-Term	-20°C	Up to 3 years	Keep container tightly sealed.[6][7][8]
Supplier Specific A	Room Temp.	Not specified	Must be desiccated.[9]
Supplier Specific B	4°C	Not specified	Sealed, away from moisture and light.[5]

Note: Always refer to the manufacturer's specific instructions for optimal storage.

Table 2: Storage of **AMTB Hydrochloride** Stock Solutions

Solvent	Temperature	Duration	Recommendations
DMSO	-80°C	6-12 months	Recommended for long-term storage. [1] [6] [8] [10]
DMSO	-20°C	1 month	Suitable for short-term storage. [1] [2] [10]
Water	-20°C	1 month	Prepare fresh if possible. [2]

Troubleshooting Guide

Issue: Inconsistent experimental results.

- Possible Cause: Compound degradation due to improper storage or multiple freeze-thaw cycles.
- Solution: Always aliquot stock solutions after preparation to minimize freeze-thaw cycles.[\[6\]](#) Use a fresh aliquot for each experiment. Confirm the stability of your solution by checking for precipitation before use.

Issue: Difficulty dissolving the powder.

- Possible Cause: Insufficient mixing or reaching solubility limits.
- Solution: Use sonication to facilitate dissolution, particularly in DMSO.[\[5\]](#)[\[6\]](#) If preparing solutions at high concentrations, ensure you are using a solvent in which the compound is highly soluble, such as DMSO or water (up to 100 mM).

Issue: Precipitation upon dilution in aqueous buffer.

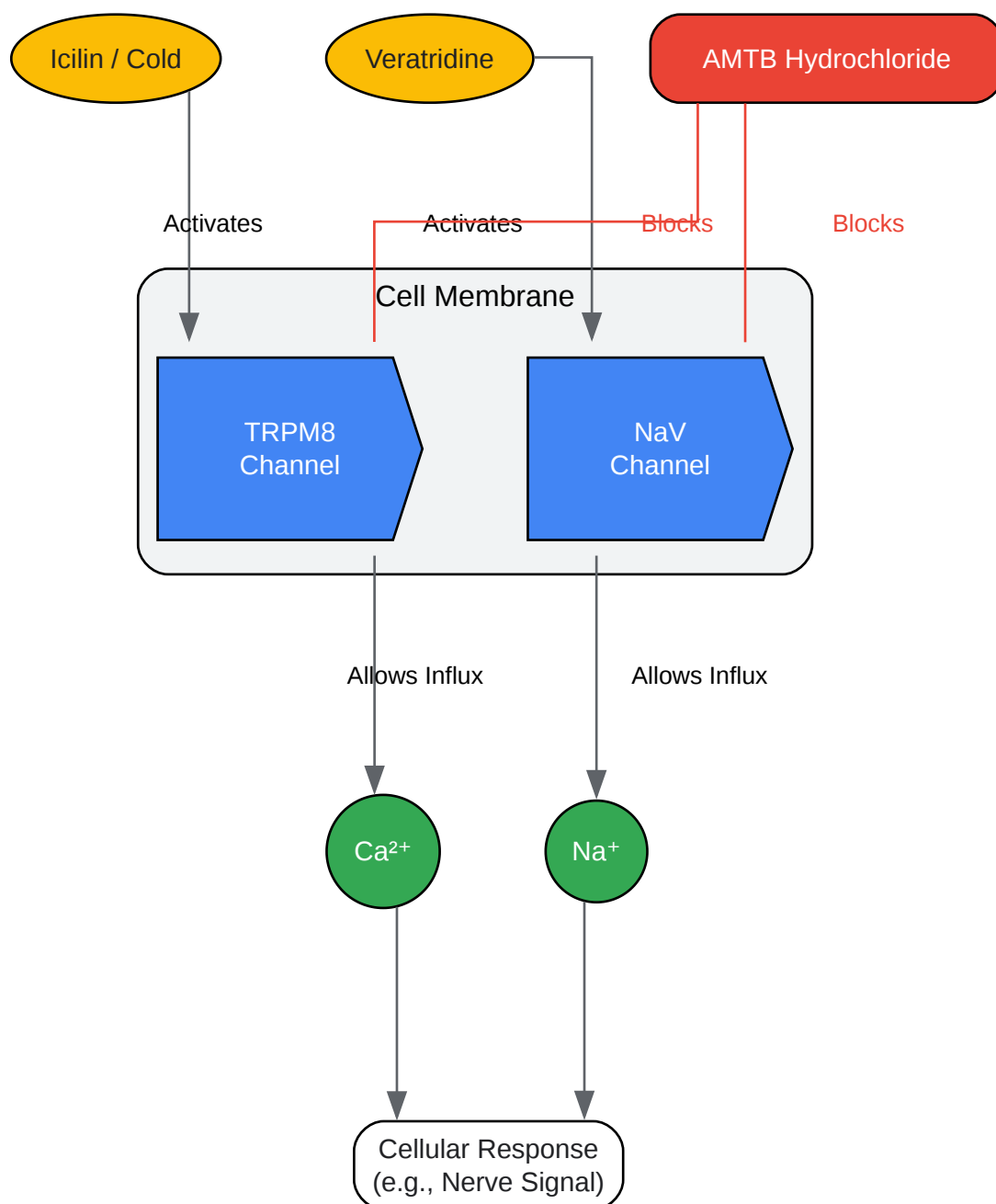
- Possible Cause: The compound is less soluble in the aqueous buffer than in the stock solvent (e.g., DMSO).
- Solution: To avoid precipitation during dilutions for cell-based assays, pre-warm both the stock solution aliquot and the culture medium to 37°C before mixing.[\[6\]](#) Additionally, consider

using a vehicle that includes solubilizing agents like PEG300 or Tween-80 for in vivo preparations.[5]

Experimental Protocols & Visualizations

AMTB Hydrochloride Mechanism of Action

AMTB hydrochloride functions by blocking the TRPM8 ion channel, thereby inhibiting the influx of calcium ions (Ca^{2+}) that would normally occur upon channel activation. It has also been shown to block voltage-gated sodium channels (NaV).



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Caption: Mechanism of **AMTB hydrochloride** as a dual blocker of TRPM8 and NaV ion channels.

Protocol: Preparation of Stock Solution in DMSO

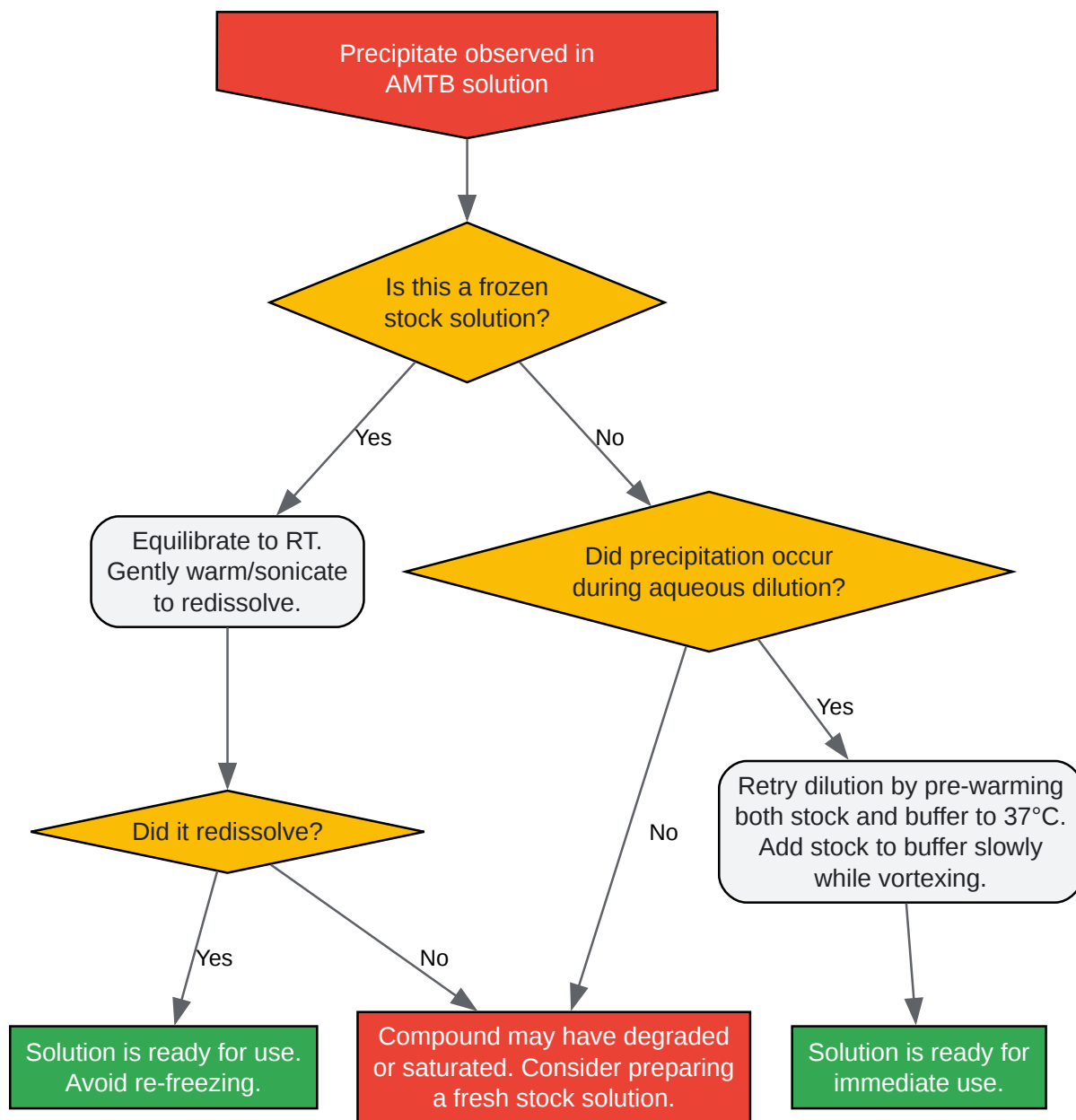
This protocol details the steps for preparing a 100 mM stock solution of **AMTB hydrochloride** in DMSO.

- **Pre-Weighing:** Allow the vial of **AMTB hydrochloride** powder (MW: 430.99) to equilibrate to room temperature before opening to prevent condensation.[\[3\]](#)
- **Weighing:** Weigh out the desired amount of powder in a sterile microcentrifuge tube. For example, weigh 4.31 mg to make 100 μ L of a 100 mM solution.
- **Solvent Addition:** Add the calculated volume of high-purity, anhydrous DMSO to the powder.
- **Dissolution:** Vortex the tube thoroughly. If necessary, use a sonicator to ensure the compound is completely dissolved.[\[5\]](#)[\[6\]](#) Visually inspect the solution against a light source to confirm there are no visible particles.
- **Storage:** Aliquot the stock solution into single-use, light-protected tubes. Store at -80°C for long-term storage (up to 1 year) or -20°C for short-term storage (up to 1 month).[\[6\]](#)[\[10\]](#)

Caption: Standard workflow for preparing a stable **AMTB hydrochloride** stock solution.

Troubleshooting Logic: Solution Precipitation

Use this decision tree to troubleshoot issues with **AMTB hydrochloride** solution precipitation.



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Caption: Decision tree for troubleshooting precipitation of **AMTB hydrochloride** solutions.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. AMTB hydrochloride | TRPM8 channel Blocker | Hello Bio [hellobio.com]
- 3. AMTB hydrochloride (3989) by Tocris, Part of Bio-Techne [bio-techne.com]
- 4. journals.physiology.org [journals.physiology.org]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. AMTB hydrochloride | TRP/TRPV Channel | TargetMol [targetmol.com]
- 7. AMTB hydrochloride|926023-82-7|MSDS [dcchemicals.com]
- 8. AMTB hydrochloride Datasheet DC Chemicals [dcchemicals.com]
- 9. AMTB hydrochloride | TRPM Channels | Tocris Bioscience [tocris.com]
- 10. selleckchem.com [selleckchem.com]
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